

Phenylsilane-d3: A Technical Overview of its Properties and Synthesis

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Compound of Interest

Compound Name: Phenylsilane-d3

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This guide provides a detailed overview of the key chemical properties of **Phenylsilane-d3**, a deuterated organosilane compound. It also outlines a common experimental protocol for its synthesis, offering a valuable resource for researchers in various fields, including medicinal chemistry and materials science.

Quantitative Data Summary

The fundamental molecular properties of **Phenylsilane-d3** are summarized in the table below. These values are essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value	References
Molecular Formula	C ₆ H ₅ D ₃ Si	[1][2]
C ₆ D ₃ H ₅ Si	[3][4][5]	
Molecular Weight	111.23 g/mol	[1][2][6]
111.232 g/mol	[3][4][5]	
IUPAC Name	trideuterio(phenyl)silane	[2][4][6]
CAS Number	18164-03-9	[1][3][4]

Experimental Protocol: Synthesis of Phenylsilane-d3

The synthesis of **Phenylsilane-d3** is typically achieved through a two-step process involving a Grignard reaction followed by reduction with a deuterated reducing agent. This method allows for high isotopic enrichment.^[2]

Step 1: Grignard Reaction

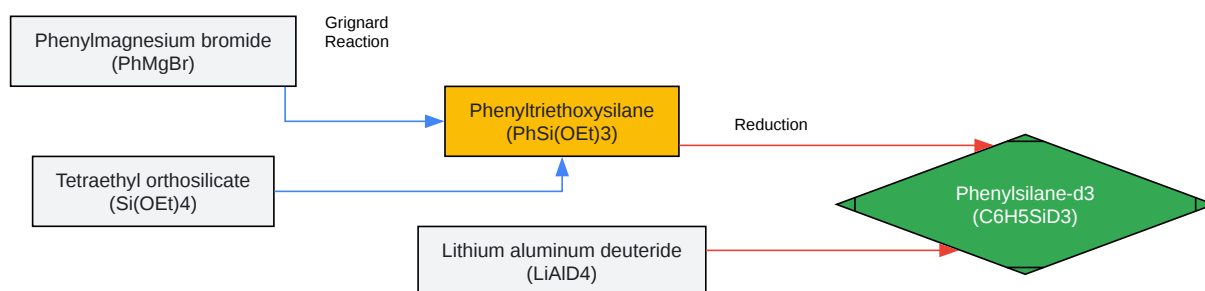
- Objective: To form the phenyl-silicon bond.
- Procedure: Phenylmagnesium bromide (PhMgBr) is reacted with tetraethyl orthosilicate (Si(OEt)₄). This reaction results in the formation of Phenyltriethoxysilane (PhSi(OEt)₃).

Step 2: Reduction

- Objective: To introduce the deuterium atoms.
- Procedure: The Phenyltriethoxysilane (PhSi(OEt)₃) produced in the first step is then treated with lithium aluminum deuteride (LiAlD₄). This reduction step replaces the ethoxy groups with deuterium atoms, yielding the final product, **Phenylsilane-d3** (C₆H₅SiD₃).^[2]

Visualization of the Synthetic Pathway

The following diagram illustrates the workflow for the synthesis of **Phenylsilane-d3**.



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Synthetic pathway of **Phenylsilane-d3**.

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